

# Pseudolaric Acid C2: A Diterpenoid Acid with Emerging Therapeutic Potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pseudolaric Acid C2

Cat. No.: B15596805

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## Abstract

**Pseudolaric Acid C2** is a naturally occurring diterpenoid acid isolated from the root bark of the golden larch tree, *Pseudolarix kaempferi*. As a metabolite of the more extensively studied Pseudolaric Acid B, this compound is gaining attention for its potential therapeutic applications. This technical guide provides a comprehensive overview of **Pseudolaric Acid C2**, focusing on its classification as a diterpenoid acid, its biosynthetic origins, and its biological activities, with a particular emphasis on its cytotoxic effects against cancer cell lines. Detailed experimental methodologies and a summary of quantitative data are presented to facilitate further research and development.

## Classification and Chemical Properties

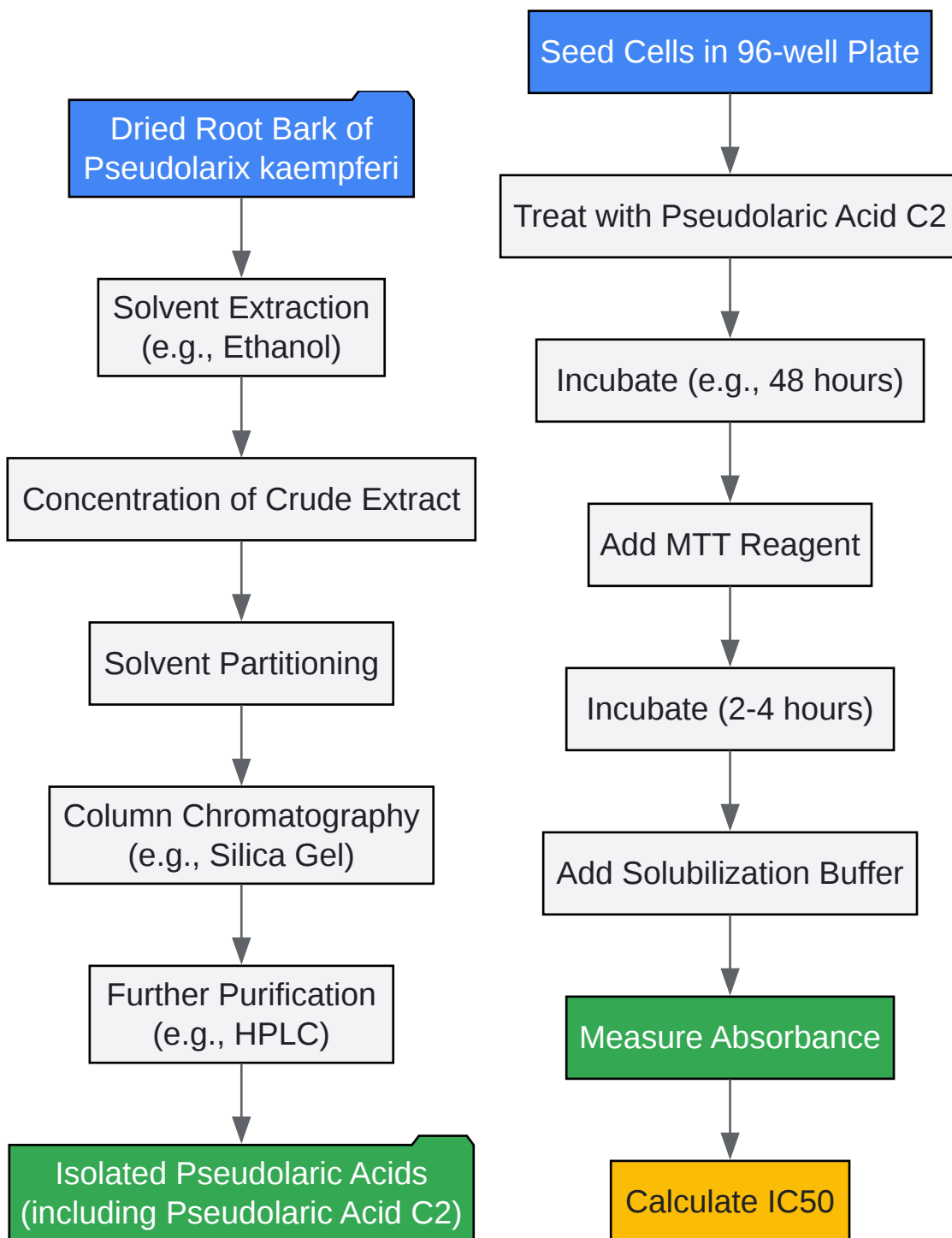
**Pseudolaric Acid C2** is unequivocally classified as a diterpenoid. Diterpenoids are a class of organic compounds composed of four isoprene units, giving them a C20 carbon skeleton. The "acid" designation arises from the presence of a carboxylic acid functional group in its structure.

Table 1: Chemical and Physical Properties of **Pseudolaric Acid C2**

Property	Value	Source
Molecular Formula	C22H26O8	[1]
Molecular Weight	418.44 g/mol	[1]
Classification	Diterpenoid	[1]
Source	Metabolite of Pseudolaric Acid B from Pseudolarix kaempferi	

## Biosynthesis of Pseudolaric Acids

The biosynthesis of pseudolaric acids, including **Pseudolaric Acid C2**, begins with the universal precursor for diterpenoids, geranylgeranyl pyrophosphate (GGPP).[2][3][4][5][6] The initial and committing step in the formation of the characteristic pseudolarane scaffold is catalyzed by the enzyme pseudolaratriene synthase (PxaTPS8). This enzyme converts GGPP into the intermediate pseudolaratriene. While the complete enzymatic cascade from pseudolaratriene to **Pseudolaric Acid C2** has not been fully elucidated, it is understood to involve a series of oxidation and rearrangement reactions. **Pseudolaric Acid C2** is a known metabolite of Pseudolaric Acid B.



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- To cite this document: BenchChem. [Pseudolaric Acid C2: A Diterpenoid Acid with Emerging Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596805#pseudolaric-acid-c2-classification-as-a-diterpenoid-acid]

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